

storage and handling recommendations for 2,4-Dibromo-3,6-dimethylaniline

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Compound of Interest

Compound Name: 2,4-Dibromo-3,6-dimethylaniline

Cat. No.: B1588069

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Technical Support Center: 2,4-Dibromo-3,6-dimethylaniline

Welcome to the technical support resource for **2,4-Dibromo-3,6-dimethylaniline** (CAS No. 26829-89-0). This guide is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling and storage of this compound. Here, we address common questions and potential issues encountered during its use in a laboratory setting.

Section 1: Compound Identification and Key Properties

2,4-Dibromo-3,6-dimethylaniline is a halogenated aromatic amine. Its specific structure, with bromine atoms flanking a methyl group and ortho to the amine, presents unique steric and electronic properties that make it a valuable intermediate in organic synthesis. However, these features also necessitate careful handling.

Property	Value	Source
CAS Number	26829-89-0	[1][2]
Molecular Formula	C ₈ H ₉ Br ₂ N	[1]
Molecular Weight	278.97 g/mol	[1]
Appearance	Solid (often described as brown)	[3][4]
Melting Point	52 - 54 °C (126 - 129 °F)	[5]
Boiling Point	264 °C (507 °F)	[5]

Section 2: Frequently Asked Questions (FAQs) on Safe Handling

This section addresses the most common queries regarding the day-to-day handling of **2,4-Dibromo-3,6-dimethylaniline**.

Q1: What are the primary health hazards associated with this compound?

A1: **2,4-Dibromo-3,6-dimethylaniline** is classified as harmful and an irritant. The primary hazards, as defined by the Globally Harmonized System (GHS), are summarized below. Exposure can occur via inhalation, skin contact, or ingestion, with all routes presenting significant risk.

Hazard Classification	GHS Hazard Statement	Source
Acute Toxicity (Oral)	H302: Harmful if swallowed	[3][5]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin	[3][5]
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	[3][5]
Skin Corrosion/Irritation	H315: Causes skin irritation	[3][5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[3][5]

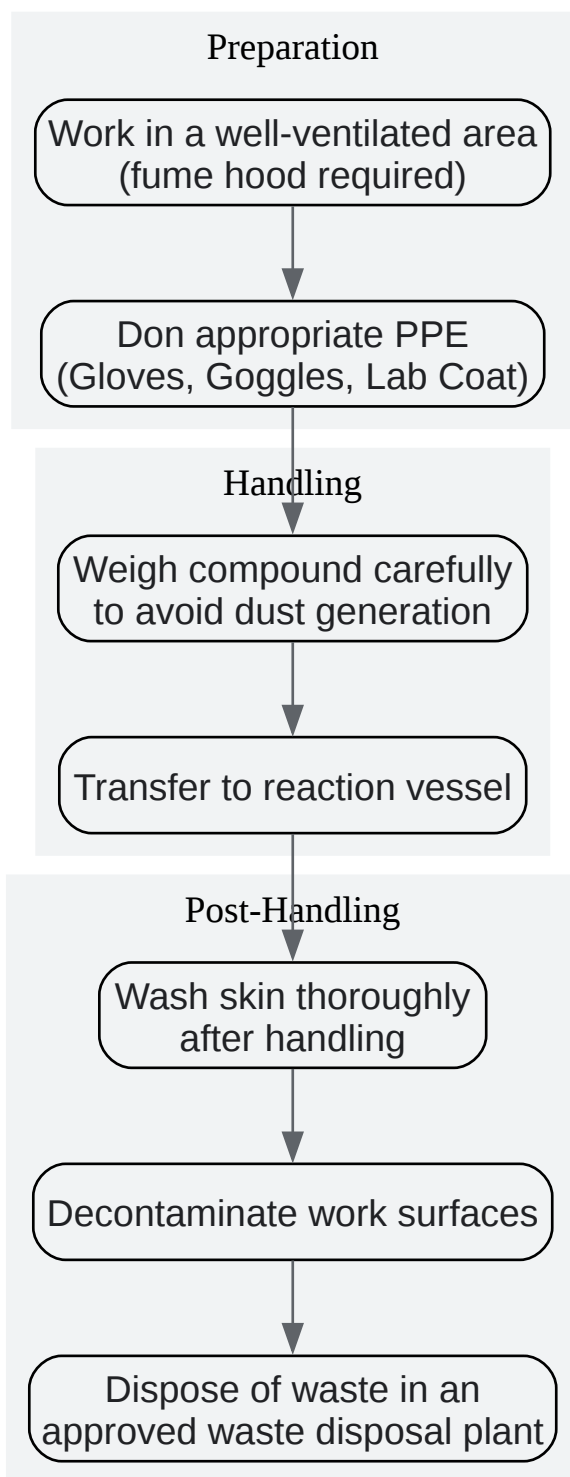
Q2: What Personal Protective Equipment (PPE) is mandatory when working with this compound?

A2: Due to its acute toxicity and irritant properties, a comprehensive PPE strategy is essential. The causality is clear: direct contact must be prevented. The following PPE is required.[3][5][6]

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Inspect gloves before use.	Prevents skin absorption, which is a primary route of harmful exposure (H312).[3][4]
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against dust particles or splashes causing serious eye irritation (H319).[3][5]
Skin/Body Protection	Laboratory coat.	Prevents contamination of personal clothing and minimizes skin contact.[3]
Respiratory Protection	Required when dusts are generated. Use a NIOSH/MSHA approved respirator.	Protects against inhalation of harmful dust particles (H332). [4][5]

Q3: What are the essential steps for handling this solid compound in the lab?

A3: The key is to minimize dust generation and prevent all personal contact. Follow this workflow to ensure a safe handling process.



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Caption: Standard workflow for handling **2,4-Dibromo-3,6-dimethylaniline**.

Section 3: Storage and Stability Recommendations

Proper storage is critical for maintaining the chemical integrity of **2,4-Dibromo-3,6-dimethylaniline** and ensuring laboratory safety.

Q4: What are the optimal storage conditions?

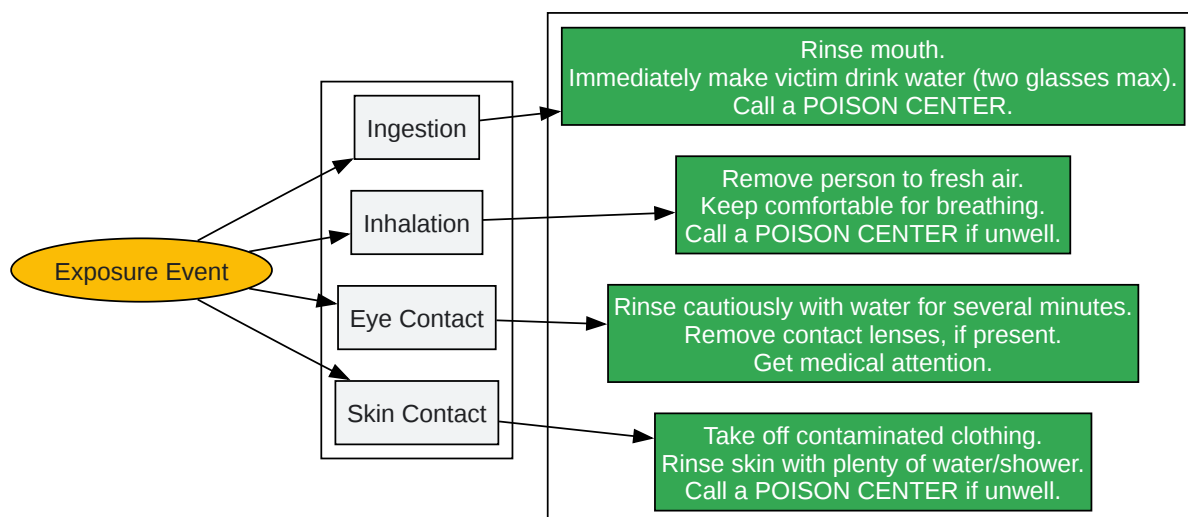
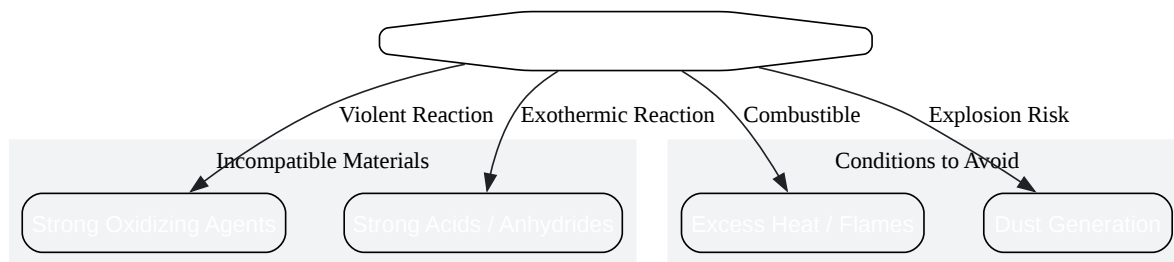
A4: The compound is chemically stable under standard ambient conditions.^[5] However, to ensure long-term purity and safety, adhere to the following storage protocols:

- Container: Store in a tightly closed container to prevent exposure to moisture and air.^{[5][6][7]}
- Atmosphere: Store in a dry, well-ventilated place.^{[5][6]} For enhanced stability, particularly for long-term storage, consider storing under an inert gas like argon or nitrogen.
- Temperature: Recommended storage temperature is typically found on the product label.^[5] Room temperature is generally acceptable unless otherwise specified.

Q5: What substances or conditions should be avoided during storage and experiments?

A5: Incompatibilities can lead to vigorous, potentially hazardous reactions. Avoid contact with the following:

- Strong Oxidizing Agents: Can cause violent reactions.^[8]
- Strong Acids, Acid Chlorides, Acid Anhydrides: These can react exothermically with the aniline functional group.^[8]
- Heat and Ignition Sources: While the compound has a high flash point, it is combustible. Avoid excess heat and open flames.^{[4][5]}
- Dust Formation: Finely distributed dust can form explosive mixtures with air.^[5]



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